

Application Note: Calculating Fractional Enrichment from Citric Acid-13C6 Tracer Data

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Compound of Interest

Compound Name: Citric acid-13C6

Cat. No.: B1628370

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Introduction

Stable isotope tracers are powerful tools in metabolic research, enabling the quantitative analysis of metabolic fluxes through various pathways.[1][2][3] Citric acid, a key intermediate in the tricarboxylic acid (TCA) cycle, can be introduced in its uniformly labeled 13C form (**Citric acid-13C6**) to trace carbon atom transitions within central carbon metabolism.[4][5][6] This application note provides a detailed protocol for calculating the fractional enrichment of TCA cycle intermediates using data obtained from **Citric acid-13C6** tracer experiments. The protocols outlined below cover cell culture and labeling, metabolite extraction, mass spectrometry analysis, and data interpretation to determine the contribution of citrate to downstream metabolite pools.

Signaling Pathways and Experimental Workflows

The experimental workflow involves introducing the 13C-labeled citrate tracer to cultured cells, followed by quenching of metabolic activity, extraction of intracellular metabolites, and subsequent analysis by mass spectrometry to determine the mass isotopologue distribution of key metabolites.

Figure 1: Experimental workflow for ^{13}C tracer analysis.

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The citric acid cycle is a central metabolic hub.[5][6][7] By introducing $^{13}\text{C}_6$ -Citrate, the flow of these six labeled carbons can be tracked as they are incorporated into downstream intermediates of the cycle.

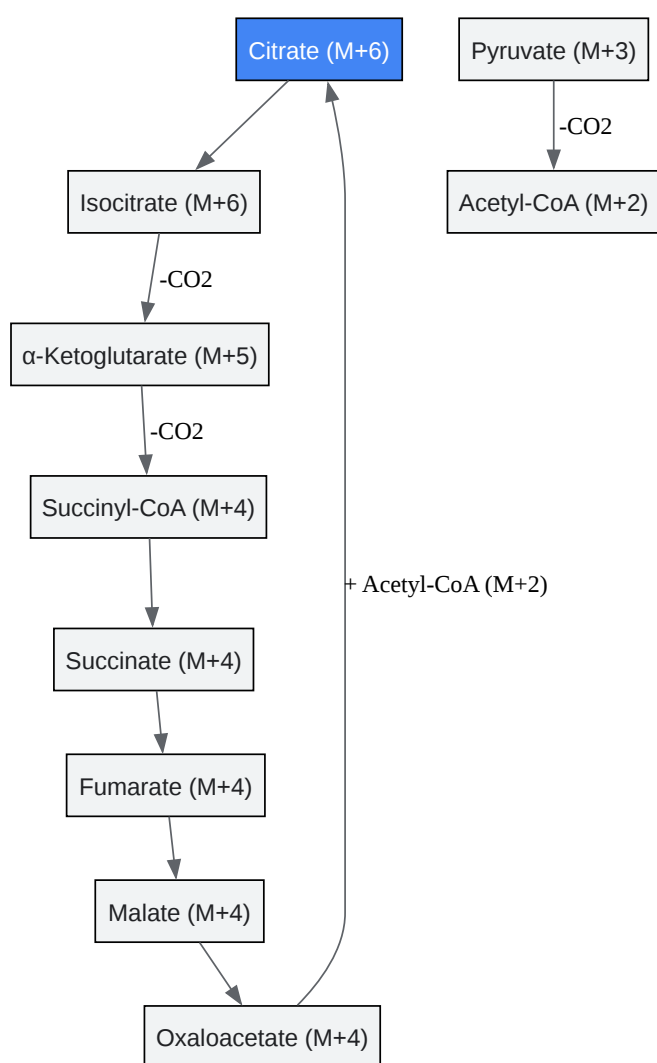
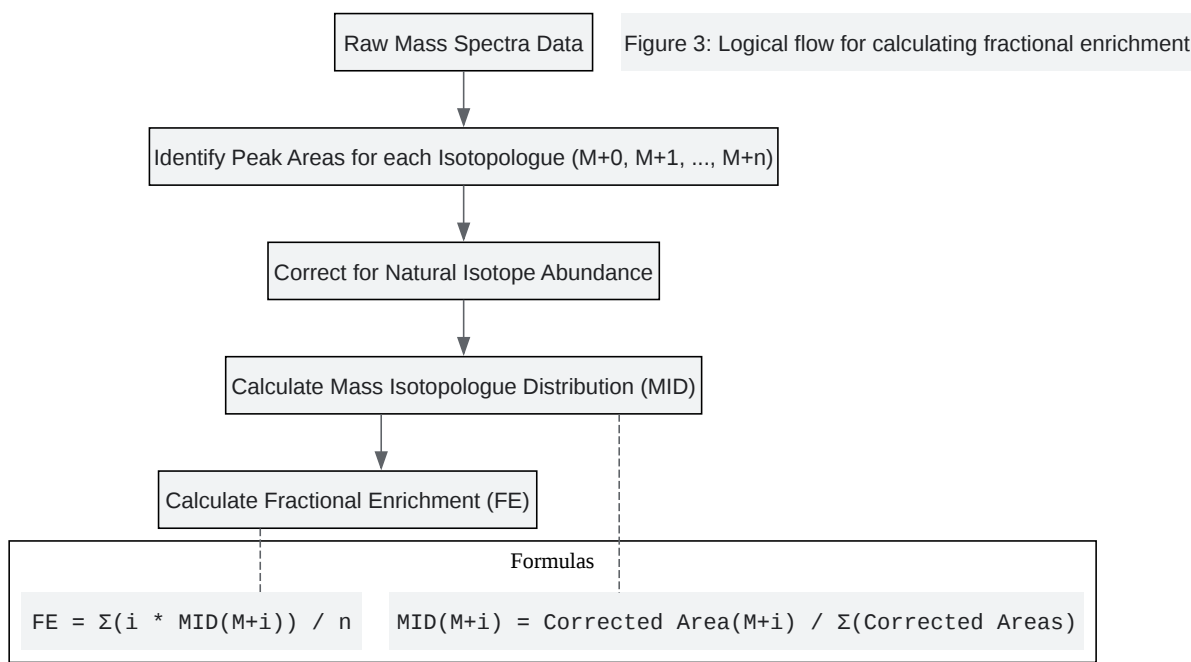


Figure 2: ¹³C labeling pattern in the TCA cycle.



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